

# A Comprehensive Technical Guide to the Solubility of Methyl Gallate in Various Solvents

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## Compound of Interest

Compound Name: Methyl Gallate

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This technical guide provides a detailed overview of the solubility of **methyl gallate**, a phenolic compound with significant antioxidant, anticancer, and anti-inflammatory properties.<sup>[1][2]</sup> Understanding the solubility of **methyl gallate** in different solvents is crucial for its extraction, purification, formulation, and application in pharmaceutical and other industries. This document compiles quantitative solubility data, outlines detailed experimental protocols for solubility determination, and presents visual diagrams to illustrate key concepts and workflows.

## Quantitative Solubility Data

The solubility of **methyl gallate** has been experimentally determined in a range of solvents. The following tables summarize the available quantitative data, providing a comparative reference for laboratory applications.

## Solubility in Organic Solvents

**Methyl gallate** generally exhibits good solubility in polar organic solvents. A study by Zhang et al. (2020) provides extensive data on the mole fraction solubility of **methyl gallate** in nine different organic solvents at temperatures ranging from 293.15 K to 333.15 K.<sup>[3]</sup> The data indicates that solubility increases with temperature in all tested solvents.<sup>[3]</sup>

Table 1: Mole Fraction Solubility (x) of **Methyl Gallate** in Pure Organic Solvents<sup>[3]</sup>

Temp eratur e (K)	Metha nol	Ethan ol	n- Propa nol	Isopr opan ol	n- Butan ol	Isobu tanol	Aceto ne	Methy l Aceta te	Ethyl Aceta te
293.15	0.2299	0.1772	0.1465	0.1298	0.1205	0.1084	0.2393	0.1287	0.0984
298.15	0.2558	0.1983	0.1654	0.1469	0.1368	0.1229	0.2685	0.1456	0.1119
303.15	0.2842	0.2215	0.1861	0.1659	0.1548	0.1389	0.3004	0.1643	0.1269
308.15	0.3153	0.2469	0.2087	0.1869	0.1746	0.1566	0.3353	0.185	0.1436
313.15	0.3493	0.2748	0.2334	0.2102	0.1966	0.1762	0.3736	0.2078	0.1622
318.15	0.3866	0.3055	0.2605	0.2359	0.2209	0.1979	0.4156	0.233	0.1828
323.15	0.4275	0.3392	0.2902	0.2643	0.2478	0.222	0.4618	0.2609	0.2058
328.15	0.4725	0.3764	0.3229	0.2957	0.2776	0.2487	0.5126	0.2918	0.2314
333.15	0.5219	0.4174	0.3588	0.3304	0.3107	0.2784	0.5686	0.3262	0.2599

Data sourced from Zhang, L., et al. (2020).[3]

Additional sources provide solubility data in other common laboratory solvents, often at ambient temperature.

Table 2: Approximate Solubility of **Methyl Gallate** in Various Solvents

Solvent	Approximate Solubility	Temperature	Source
Dimethyl Sulfoxide (DMSO)	36 mg/mL (195.49 mM)	25°C	<a href="#">[1]</a>
Dimethyl Sulfoxide (DMSO)	~15 mg/mL	Not Specified	<a href="#">[4]</a>
Dimethyl Formamide (DMF)	~25 mg/mL	Not Specified	<a href="#">[4]</a>
Ethanol	~10 mg/mL	Not Specified	<a href="#">[4]</a>
Ether	Soluble	Not Specified	<a href="#">[5]</a>
Dioxane	Soluble	Not Specified	<a href="#">[5]</a>
Chloroform	Slightly Soluble	Not Specified	<a href="#">[5]</a>

## Aqueous Solubility

**Methyl gallate** is described as being slightly soluble in water.[\[5\]](#)[\[6\]](#) One source quantifies the experimental water solubility as 10.6 mg/mL, though the temperature is not specified.[\[6\]](#) For applications requiring aqueous solutions, it is often recommended to first dissolve **methyl gallate** in a water-miscible organic solvent like DMF or DMSO and then dilute with the aqueous buffer of choice.[\[4\]](#) Using this method, a solubility of approximately 0.33 mg/mL was achieved in a 1:2 solution of DMF:PBS (pH 7.2).[\[4\]](#)

## Experimental Protocols for Solubility Determination

The accurate determination of solubility is fundamental to chemical and pharmaceutical research. Various methods can be employed, ranging from simple visual inspection to more complex analytical techniques. The protocols described below are based on established methodologies for measuring the solubility of chemical compounds.[\[7\]](#)[\[8\]](#)[\[9\]](#)

### Method 1: Gravimetric Method (Shake-Flask)

This is a widely used and reliable method for determining equilibrium solubility.[\[3\]](#)

Objective: To determine the mass of solute that dissolves in a given mass of solvent at a specific temperature to form a saturated solution.

Materials:

- **Methyl gallate**
- Selected solvent(s)
- Analytical balance
- Thermostatic shaker or water bath
- Vials with airtight seals
- Syringe filters (e.g., 0.45  $\mu\text{m}$  PTFE)
- Drying oven

Procedure:

- Preparation: Add an excess amount of **methyl gallate** to a pre-weighed vial. The excess solid is crucial to ensure that equilibrium with the saturated solution is reached.
- Solvent Addition: Add a known mass of the chosen solvent to the vial.
- Equilibration: Seal the vial tightly and place it in a thermostatic shaker or water bath set to the desired temperature. Agitate the mixture for a prolonged period (e.g., 24-72 hours) to ensure that equilibrium is reached.
- Phase Separation: After equilibration, cease agitation and allow the undissolved solid to settle. It is critical that the temperature remains constant during this step.
- Sampling: Carefully withdraw a known mass of the clear supernatant (the saturated solution) using a pre-warmed syringe fitted with a filter to avoid transferring any solid particles.
- Solvent Evaporation: Place the collected supernatant in a pre-weighed dish and dry it in an oven at a suitable temperature until the solvent has completely evaporated and a constant

weight of the dissolved **methyl gallate** is obtained.

- Calculation: The solubility is calculated as the mass of the dried **methyl gallate** divided by the mass of the solvent in the sampled aliquot.

## Method 2: Synthetic Visual Method

This method involves observing the disappearance of the solid phase by adding a known amount of solvent at a constant temperature.[8]

Objective: To determine the solubility by visually identifying the point at which the solute completely dissolves.

Materials:

- **Methyl gallate**
- Selected solvent(s)
- Jacketed glass vessel with a stirrer
- Thermostatic circulator
- Burette or precision pump for solvent addition
- Light source and visual camera or laser for clear point detection

Procedure:

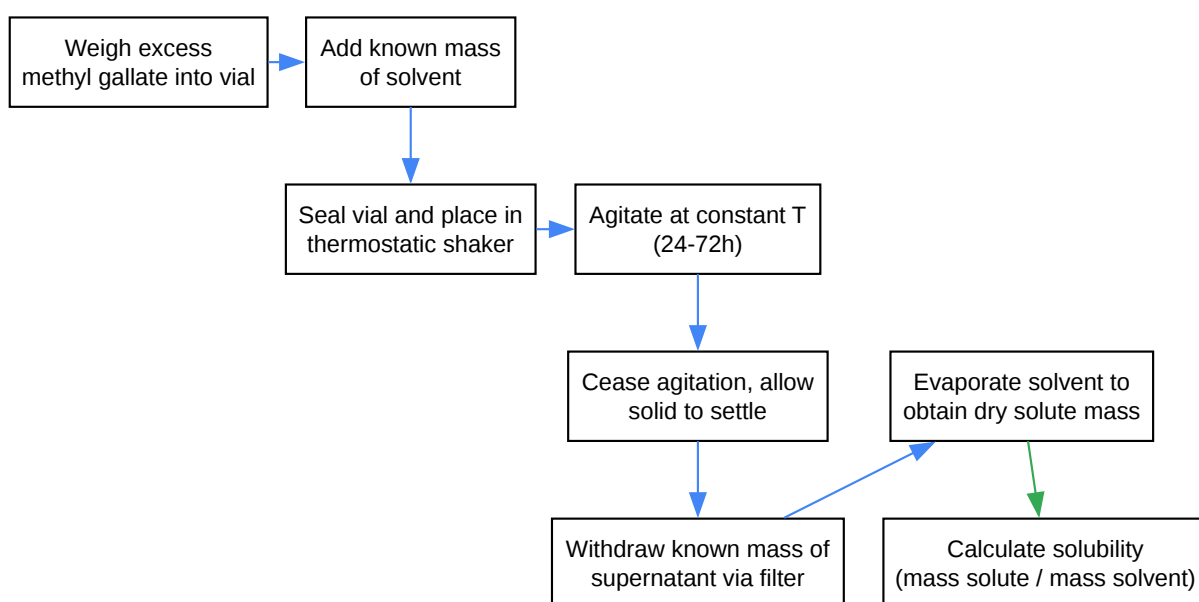
- Initial Setup: A precisely weighed amount of **methyl gallate** is placed into the jacketed glass vessel, which is maintained at the target temperature by the thermostatic circulator.
- Solvent Titration: The solvent is added incrementally from a burette while the solution is continuously stirred.
- Observation: The solution is carefully observed after each solvent addition. The endpoint is reached when the last solid particles of **methyl gallate** completely dissolve, resulting in a clear solution.

- Calculation: The total mass of the solvent added to completely dissolve the initial mass of the solute is recorded. The solubility can then be calculated and expressed in various units (e.g., g/100g solvent).

## Visualizations

### Experimental Workflow for Solubility Determination

The following diagram illustrates a typical workflow for the gravimetric (shake-flask) method of solubility determination.



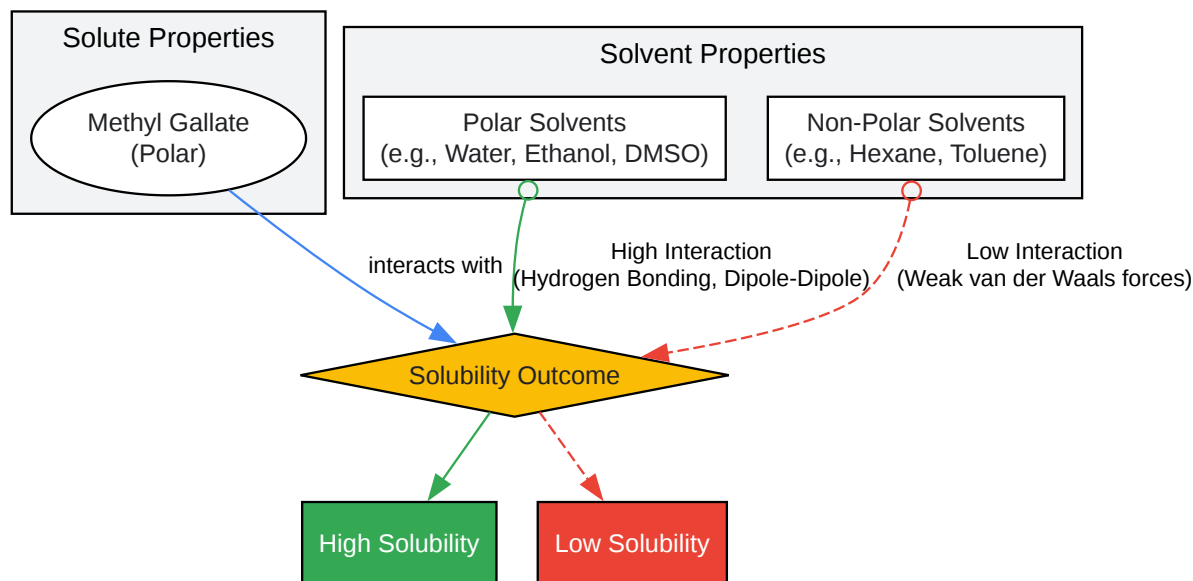
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Caption: Gravimetric method workflow for determining solubility.

## Solvent Polarity and Solubility Relationship

The principle of "like dissolves like" is a fundamental concept in predicting solubility.<sup>[10]</sup> **Methyl gallate**, with its multiple hydroxyl groups and ester functional group, is a polar molecule.

Therefore, it is expected to be more soluble in polar solvents. The diagram below illustrates this relationship.



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Caption: "Like dissolves like" principle for **methyl gallate**.

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